

# 3-(Dimethylamino)benzonitrile CAS number and properties

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## Compound of Interest

Compound Name: 3-(Dimethylamino)benzonitrile

Cat. No.: B1335917

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## Technical Guide: 3-(Dimethylamino)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Dimethylamino)benzonitrile**, a specialty chemical with applications in organic synthesis and potential for further investigation in various research fields.<sup>[1]</sup> This document outlines its chemical and physical properties, safety information, and a detailed experimental protocol for its synthesis.

## Core Properties and Identification

CAS Number: 38803-30-4<sup>[2][3][4][5]</sup>

Molecular Formula: C<sub>9</sub>H<sub>10</sub>N<sub>2</sub><sup>[2][3][5]</sup>

Synonyms: Benzonitrile, 3-(dimethylamino)-<sup>[3][5]</sup>

## Physicochemical Data

The following table summarizes the key physicochemical properties of **3-(Dimethylamino)benzonitrile**.

| Property                 | Value                                                        |
|--------------------------|--------------------------------------------------------------|
| Molecular Weight         | 146.19 g/mol [2][5]                                          |
| Appearance               | Light yellow to brown solid below 27°C, liquid above 27°C[5] |
| Melting Point            | 27 °C[5]                                                     |
| Boiling Point            | 254.4 °C at 760 mmHg[3]                                      |
| 148-149 °C at 14 Torr[5] |                                                              |
| Density                  | 1.04 g/cm <sup>3</sup> [3]                                   |
| Flash Point              | 104.1 °C[3]                                                  |
| Refractive Index         | 1.55[3]                                                      |
| Vapor Pressure           | 0.0173 mmHg at 25°C[3]                                       |
| pKa                      | 3.02 ± 0.10 (Predicted)[5]                                   |

## Safety and Handling

**3-(Dimethylamino)benzonitrile** is classified as harmful if swallowed and may cause an allergic skin reaction.[6][7] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[8][9] Work should be conducted in a well-ventilated area.[8][9]

## GHS Hazard Information

|                                                 |                                                                                               |
|-------------------------------------------------|-----------------------------------------------------------------------------------------------|
| Pictogram                                       | GHS07[5]                                                                                      |
| Signal Word                                     | Warning[5]                                                                                    |
| Hazard Statements                               | H302: Harmful if swallowed[6][7]                                                              |
| H317: May cause an allergic skin reaction[6][7] |                                                                                               |
| Precautionary Statements                        | P261, P264, P270, P272, P280, P301+P312, P302+P352, P321, P330, P333+P313, P362+P364, P501[6] |

## Synthesis Protocol

The following is a detailed experimental protocol for the synthesis of **3-(Dimethylamino)benzonitrile** from 3-aminobenzonitrile.<sup>[5]</sup>

## Materials and Reagents

- 3-Aminobenzonitrile
- Formaldehyde
- Sodium cyanoborohydride
- Acetonitrile
- Acetic acid
- Potassium hydroxide solution (1N)
- Ethyl acetate
- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate

## Experimental Procedure

- **Reaction Setup:** In a suitable reaction vessel, dissolve 3-aminobenzonitrile (1.0 g, 8.5 mmol) and formaldehyde (2.1 g, 69.0 mmol) in acetonitrile (20 mL).
- **Reduction:** To the solution, add sodium cyanoborohydride (2.7 g, 42.5 mmol).
- **Reaction:** Stir the reaction mixture at room temperature for 2 hours.

- Neutralization: Add acetic acid (100 mL) to adjust the pH to 7 and continue stirring for an additional 2 hours.
- Work-up: Add 1N potassium hydroxide solution (100 mL) and extract the mixture with ethyl acetate (2 x 100 mL).
- Washing: Combine the organic layers and wash with saturated saline solution (80 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purification: Purify the resulting residue by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (10:1) as the eluent. This will yield **3-(dimethylamino)benzonitrile** as a colorless oil (1.3 g, 100% yield).[5]
- Analysis: The product can be characterized by mass spectrometry, with an expected m/z of 147.3 ( $[M+H]^+$ ).[5]

## Experimental Workflow Diagram



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Caption: Synthesis workflow for **3-(Dimethylamino)benzonitrile**.

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